

# 6-Isopropylindole precautionary statements

## P261 P264 P280

**Author:** Smolecule Technical Support Team. **Date:** February 2026

### Compound Focus: 6-Isopropylindole

CAS No.: 32996-24-0

Cat. No.: S1913588

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## Chemical Hazard Overview

**6-Isopropylindole** is classified with the hazard code **Xn**, meaning it is harmful. The table below summarizes its key hazard and precautionary statements for easy reference [1].

Hazard Statement Code	Description
H302	Harmful if swallowed.
H317	May cause an allergic skin reaction.

Precautionary Statement Code	Requirement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash hands thoroughly after handling.
P280	Wear protective gloves/protective clothing/eye protection/face protection.

Precautionary Statement Code	Requirement
P270	Do not eat, drink or smoke when using this product.
P301+P312	IF SWALLOWED: Call a poison center or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.

## Safety Protocols & Handling Procedures

### Required Personal Protective Equipment (PPE) in line with P280

- **Eye Protection:** Wear safety goggles or a face shield to prevent eye contact with dust or splashes.
- **Skin and Body Protection:** Wear protective gloves (compatible with organic chemicals) and a lab coat or protective clothing to prevent skin contact.
- **Respiratory Protection:** Based on **P261**, experiments should be conducted in a fume hood or with appropriate local exhaust ventilation to avoid inhaling airborne particles. If significant dust generation is possible, use a particulate respirator.

### Safe Work Practices in line with P264 & P270

- **Hygiene:** Wash hands thoroughly with soap and water after handling, before eating, drinking, or using the restroom.
- **Prohibitions:** Do not eat, drink, or smoke in areas where the chemical is handled.
- **Containment:** Handle the chemical in a well-ventilated area, preferably inside a fume hood.
- **Storage:** Keep the container tightly closed in a cool, dry, and well-ventilated place. Store away from incompatible materials.

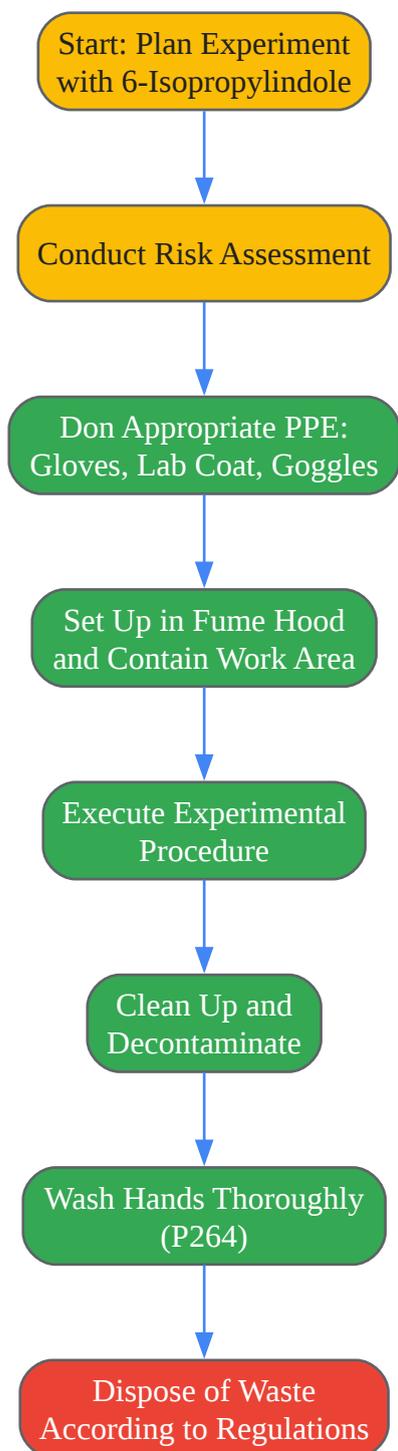
## First Aid and Emergency Measures

The following first aid measures are general guidelines. Always seek professional medical attention in case of exposure.

Type of Exposure	First Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention [2].
Skin Contact	Immediately take off contaminated clothing. Rinse the affected skin with plenty of water for several minutes. Wash with soap if possible. Call a poison center or doctor if irritation occurs [1] [2].
Eye Contact	Rinse the eye cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical advice or attention [2].
Ingestion	Rinse the mouth. <b>Do not induce vomiting.</b> Immediately call a poison center or physician. Provide the Safety Data Sheet (SDS) if available [1] [2].

## Experimental Workflow for Safe Handling

The diagram below outlines a logical workflow for risk assessment and safe handling of **6-Isopropylindole** in the laboratory.



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## Troubleshooting Common Scenarios

**Scenario 1: A small spill of solid 6-Isopropylindole occurs on a lab bench.**

- **Solution:** Wearing appropriate PPE (gloves, goggles), carefully dampen a cloth with a compatible solvent (if safe to do so) or use a HEPA vacuum designed for powders. Wipe up the spill and place all clean-up materials in a sealed container for hazardous waste.

#### Scenario 2: A researcher experiences skin contact while weighing the compound.

- **Solution:** Immediately follow **P302+P352**. Remove contaminated clothing. Wash the affected area thoroughly with plenty of water and soap for at least 15 minutes. Seek medical advice if irritation or an allergic reaction develops [1] [2].

#### Scenario 3: Uncertainty about the symptoms after accidental exposure.

- **Solution:** Do not wait for symptoms to worsen. **Call a poison center or a doctor/physician immediately (P312)**. Be ready to provide the chemical name (**6-Isopropylindole**) and the CAS number (32996-24-0) [1].

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## References

1. 6-ISOPROPYLINDOLE 97 | 32996-24-0 [amp.chemicalbook.com]
2. Isopropyl Alcohol Safety Data Sheet (SDS) [flinnsci.com]

To cite this document: Smolecule. [6-Isopropylindole precautionary statements P261 P264 P280]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1913588#6-isopropylindole-precautionary-statements-p261-p264-p280>]

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